

The Toxicity of 2-Propylcyclopentanone: A Technical Guide

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Compound of Interest

Compound Name: 2-Propylcyclopentanone

Cat. No.: B073189

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Disclaimer: This document is intended for informational purposes for a scientific audience and is not a substitute for a formal safety data sheet (SDS) or a comprehensive risk assessment. All laboratory and industrial handling of **2-propylcyclopentanone** should be conducted in accordance with established safety protocols and regulations.

Executive Summary

2-Propylcyclopentanone is a cyclic ketone whose toxicological profile is not extensively characterized in publicly available literature. Based on the available Safety Data Sheets (SDS) and data from structurally related alkyl cyclic ketones, it is classified as a flammable liquid that can cause skin, eye, and respiratory irritation. There is a notable absence of quantitative toxicity data, such as LD50, LC50, and specific target organ toxicity studies for this compound. This guide synthesizes the existing hazard information and provides a comparative toxicological context based on related molecules.

Hazard Identification and Classification

The primary source of hazard information for **2-propylcyclopentanone** comes from its Globally Harmonized System (GHS) of Classification and Labelling of Chemicals notifications.

Table 1: GHS Hazard Classification for **2-Propylcyclopentanone**[\[1\]](#)

Hazard Class	Hazard Statement
Flammable liquids	H226: Flammable liquid and vapor
Skin corrosion/irritation	H315: Causes skin irritation
Serious eye damage/eye irritation	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure; Respiratory tract irritation	H335: May cause respiratory irritation

Data sourced from ECHA C&L Inventory.

Physicochemical Properties

Understanding the physical and chemical properties of a compound is crucial for assessing its toxicokinetic profile.

Table 2: Physicochemical Properties of **2-Propylcyclopentanone**

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O	[1]
Molecular Weight	126.20 g/mol	[1]
CAS Number	1193-70-0	[1]
Boiling Point	182°C at 760 mmHg	[2]
Vapor Pressure	0.829 mmHg at 25°C	[3]
Density	0.906 g/cm ³	[2]

Toxicological Data

A comprehensive literature search reveals a significant lack of specific toxicological studies on **2-propylcyclopentanone**. Safety data sheets consistently report "no data available" for key toxicological endpoints[2].

Table 3: Summary of Available Toxicological Data for **2-Propylcyclopentanone**

Endpoint	Result
Acute Toxicity	
Oral	No data available
Dermal	No data available
Inhalation	No data available
Skin Corrosion/Irritation	Causes skin irritation[1]
Serious Eye Damage/Irritation	Causes serious eye irritation[1]
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation[1]
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Toxicological Assessment of Structurally Related Compounds

In the absence of specific data for **2-propylcyclopentanone**, a read-across approach using data from other alkyl cyclic ketones can provide insights into its potential toxicity. The Research Institute for Fragrance Materials (RIFM) has conducted assessments on groups of alkyl cyclic ketones used as fragrance ingredients.

These assessments have generally concluded that alkyl cyclic ketones demonstrate low acute toxicity[4]. In repeat-dose testing of some alkyl cyclic ketones, adverse effects were primarily observed at high doses and were often considered adaptive responses, such as slight increases in liver and kidney weights[4]. Furthermore, these compounds have not shown

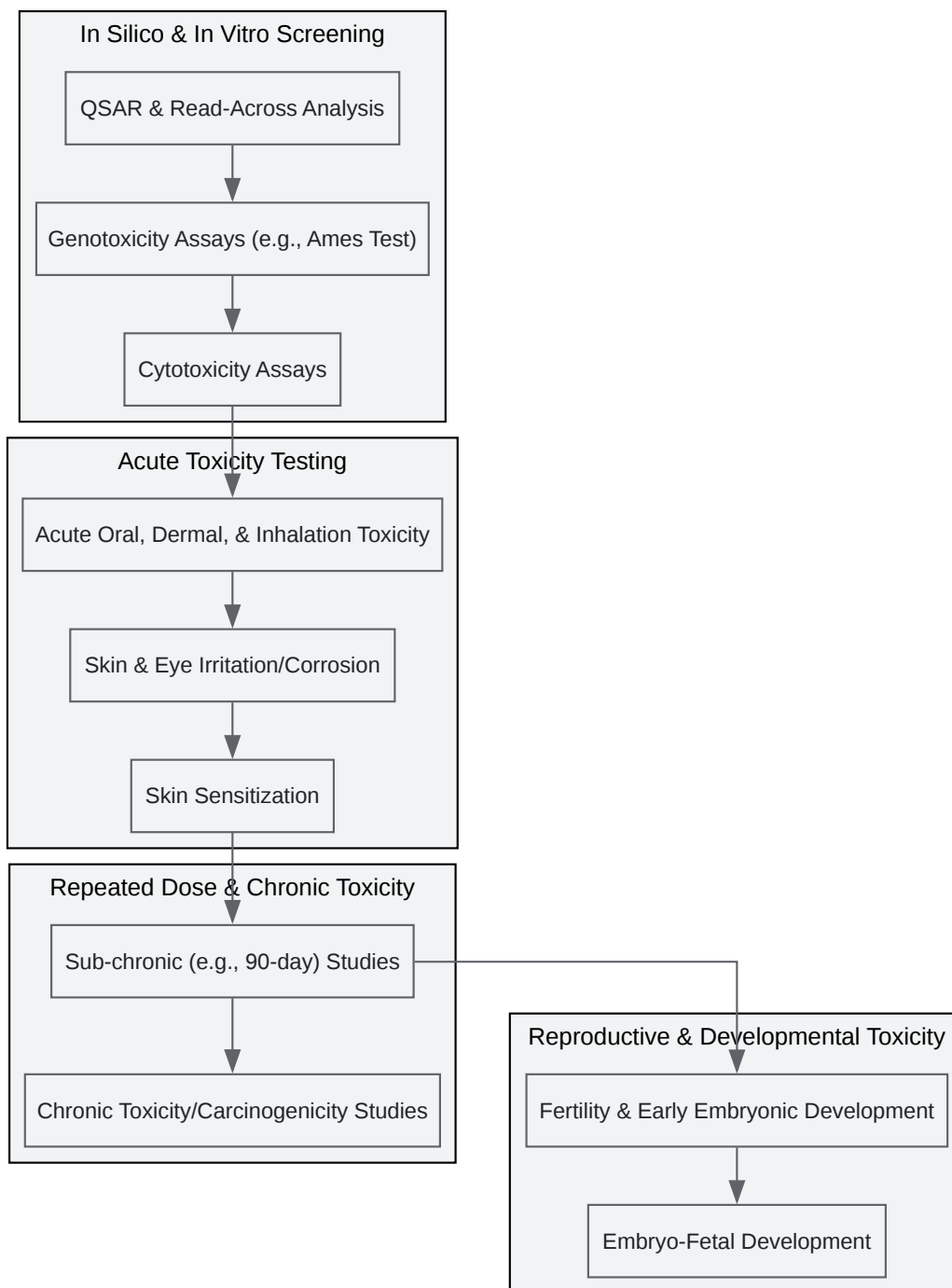
genotoxic potential in bacterial and mammalian cell-based assays[4][5]. Developmental effects, when observed, typically occurred at doses that also caused maternal toxicity[4].

For local effects, alkyl cyclic ketones are generally considered non-irritating to human skin at typical exposure levels, and while some can be mild to moderate eye irritants in animal studies, recovery is usual[4]. The sensitization potential for this class of compounds is considered low in humans[4].

Experimental Protocols: A General Overview

While no specific experimental protocols for **2-propylcyclopentanone** were found, the following represents a typical workflow for the toxicological assessment of a novel chemical substance.

General Workflow for Toxicological Assessment



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Caption: A generalized workflow for the toxicological assessment of a chemical substance.

Potential Mechanisms of Toxicity

There is no specific information on the mechanisms of toxicity for **2-propylcyclopentanone**. For cyclic ketones in general, irritant effects are likely related to their ability to interact with and disrupt cellular membranes. The potential for respiratory irritation suggests interaction with the mucosal surfaces of the respiratory tract.

First Aid and Personal Protective Equipment

Given its hazard classification, appropriate first aid measures and personal protective equipment (PPE) are essential when handling **2-propylcyclopentanone**.

First Aid Measures:[\[2\]](#)

- Inhalation: Move the individual to fresh air.
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water.
- Eye Contact: Rinse with pure water for at least 15 minutes.
- Ingestion: Rinse mouth with water.

Personal Protective Equipment:[\[2\]](#)

- Eye/Face Protection: Wear tightly fitting safety goggles.
- Skin Protection: Wear impervious, flame-resistant clothing and gloves.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.

Conclusion

The available data on the toxicity of **2-propylcyclopentanone** is limited. It is classified as a flammable liquid and an irritant to the skin, eyes, and respiratory system. While specific quantitative toxicological data are not available, information from structurally related alkyl cyclic ketones suggests a low potential for acute systemic toxicity, genotoxicity, and reproductive

toxicity at low exposure levels. Any work with this compound should be conducted with appropriate engineering controls and personal protective equipment to minimize exposure. Further research is needed to fully characterize the toxicological profile of **2-propylcyclopentanone**.

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